Introduction: The Significance of the 4-Aminopyrazole Scaffold

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Compound of Interest

Compound Name:	*5-(3-Bromophenyl)-1-methyl-1H-pyrazol-4-amine*
Cat. No.:	*B15257285*

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Substituted pyrazoles are a cornerstone of modern medicinal chemistry, appearing in a vast array of biologically active compounds.[1] Among these, the 4-aminopyrazole motif is a particularly privileged scaffold, serving as a key building block for potent inhibitors of various kinases and other enzymes.[2] The title compound, **5-(3-Bromophenyl)-1-methyl-1H-pyrazol-4-amine**, combines this valuable core with a strategically placed bromophenyl group, offering a versatile handle for further chemical elaboration through cross-coupling reactions. This makes it a highly valuable intermediate for the synthesis of compound libraries in drug discovery and development.

This guide provides a comprehensive, technically-grounded methodology for the synthesis of **5-(3-Bromophenyl)-1-methyl-1H-pyrazol-4-amine**. It moves beyond a simple recitation of steps to explain the underlying chemical principles, the rationale for procedural choices, and the critical parameters for success, in line with the expectations of researchers and drug development professionals.

Chapter 1: Synthetic Strategy and Retrosynthetic Analysis

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The synthesis of multi-substituted heterocyclic systems requires a robust and logical strategy to control regiochemistry and ensure high yields. Several approaches exist for the synthesis of 4-aminopyrazoles, including methods starting from vinyl azides or vinamidinium salts.[2][3] However, a highly reliable and scalable approach involves the construction of the pyrazole ring followed by functionalization at the C4 position.

Our chosen strategy hinges on a four-step sequence beginning with commercially available 3'-bromoacetophenone. The core logic is to first build the 1,5-disubstituted pyrazole ring and then introduce the C4-amino group via a well-established nitration-reduction sequence. This pathway is selected for its high-yielding steps, predictable regiochemistry, and the use of readily accessible reagents.

Retrosynthetic Analysis

The disconnection approach for the target molecule reveals a clear and logical synthetic path. The primary amine at C4 is best installed via the reduction of a nitro group, a common and efficient transformation.[4][5] The pyrazole core itself is classically disconnected across the N1-C5 and C3-C4 bonds, leading back to a 1,3-dicarbonyl equivalent and methylhydrazine.

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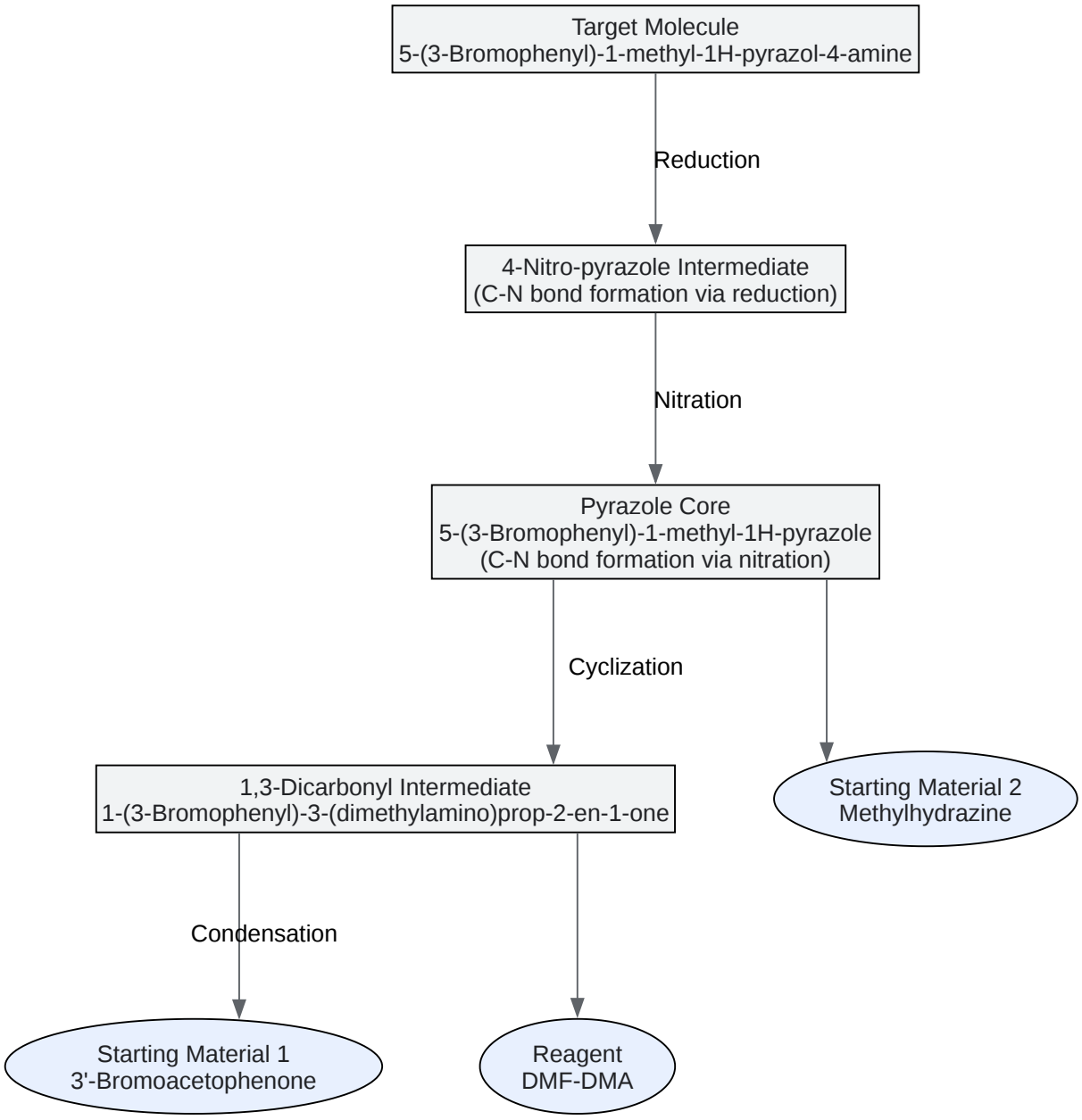

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